

Safeguarding Your Research: A Guide to Personal Protective Equipment for Handling Domperidone

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This document provides essential guidance on the selection, use, and disposal of Personal Protective Equipment (PPE) for researchers, scientists, and drug development professionals handling **Domperidone**. Adherence to these protocols is critical to ensure personal safety and maintain a secure laboratory environment. **Domperidone**, a crystalline powder, presents hazards including skin and eye irritation, potential reproductive harm, and is harmful if swallowed[1][2]. The primary routes of exposure are inhalation of dust particles and direct contact.

Engineering and Administrative Controls

Before relying on PPE, engineering controls should be the primary method of exposure reduction.

- Ventilation: Always handle **Domperidone** in a well-ventilated area. Use of process enclosures, local exhaust ventilation, or a fume hood is strongly recommended to keep airborne levels below exposure limits[3][4].
- Work Practices: Avoid actions that generate dust. Do not eat, drink, or smoke in areas where
 Domperidone is handled[4][5]. Wash hands thoroughly with soap and water after
 handling[1][5].



Personal Protective Equipment (PPE) Selection

The following table summarizes the recommended PPE for handling **Domperidone**. While specific quantitative data such as occupational exposure limits are not consistently available in safety data sheets, the qualitative recommendations provide a strong basis for safe handling protocols[3][5][6][7].

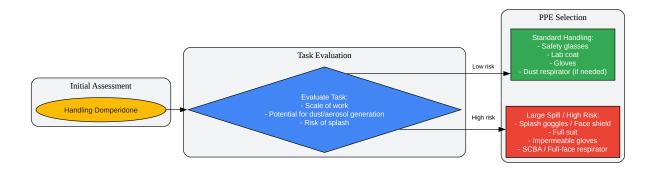
| Protection Type | Standard Handling | Large Spills or High- Concentration Work | Key Considerations |
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| Eye and Face Protection | Safety glasses with side shields or tightly fitting safety goggles[3][6][8]. | Splash goggles or a full-face respirator[3] [6]. | Must conform to EN 166 (EU) or NIOSH (US) standards[6][8]. |
| Skin Protection | Lab coat or other suitable protective clothing[3][7][8]. | Full suit, potentially fire/flame resistant and impervious[3][6] [8]. | Contaminated clothing should be removed and laundered before reuse[1][5]. |
| Hand Protection | Chemical-resistant gloves (e.g., Butyl rubber)[5][7][8]. | Chemical impermeable gloves[6][7]. | Gloves must be inspected before use and comply with EU Directive 89/686/EEC and the standard EN 374[7][8]. |
| Respiratory Protection | Dust respirator (approved/certified) if dust is generated[3] [9]. | Full-face respirator or a self-contained breathing apparatus (SCBA)[3][6]. | Use a P3 filter type for dusts. A complete respiratory protection program, including fit testing, is necessary[4][9]. |

PPE Workflow and Procedures

Proper selection and use of PPE are paramount. The following diagrams illustrate the decision-making process for PPE selection and the correct sequence for donning and doffing to prevent



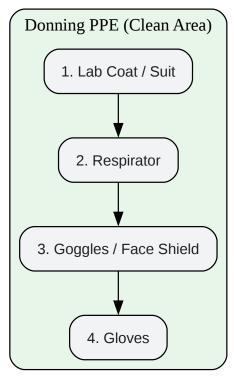
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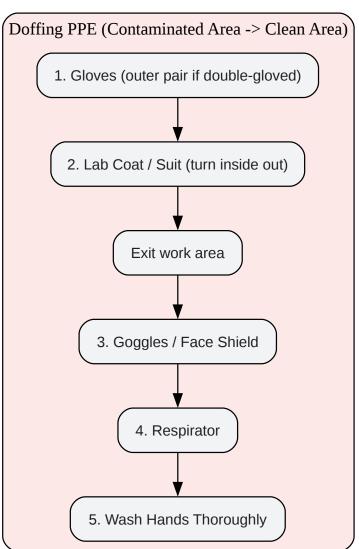


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Figure 1. Decision workflow for selecting appropriate PPE.







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